

# L-Tyrosine Ethyl Ester Hydrochloride: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: *H-Tyr-OEt.HCl*

Cat. No.: *B554930*

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## Introduction

L-Tyrosine ethyl ester hydrochloride (CAS Number: 4089-07-0) is a synthetically modified derivative of L-Tyrosine, a non-essential amino acid crucial for the biosynthesis of several key neurotransmitters and hormones. The esterification of the carboxylic acid group to an ethyl ester and its formulation as a hydrochloride salt enhance its solubility and stability, making it a valuable compound in various research and development applications. This technical guide provides an in-depth overview of its physicochemical properties, synthesis, analytical characterization, mechanism of action, and applications for researchers, scientists, and drug development professionals.

## Physicochemical Properties

L-Tyrosine ethyl ester hydrochloride is a white to off-white crystalline powder.<sup>[1]</sup> Its key physicochemical properties are summarized in the table below.

Property	Value	Reference
CAS Number	4089-07-0	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>11</sub> H <sub>16</sub> CINO <sub>3</sub>	<a href="#">[2]</a>
Molecular Weight	245.70 g/mol	<a href="#">[3]</a>
Appearance	White to off-white powder	<a href="#">[1]</a>
Melting Point	165-175 °C	<a href="#">[1]</a>
Solubility	Soluble in water. <a href="#">[4]</a> Also soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, and Acetone. <a href="#">[5]</a>	<a href="#">[4]</a> <a href="#">[5]</a>
Storage Temperature	0-8 °C	<a href="#">[1]</a>
Optical Rotation	$[\alpha]^{20}/D = -6.5 \pm 1^\circ$ (c=2 in H <sub>2</sub> O)	<a href="#">[1]</a>

## Synthesis and Purification

The most common method for the synthesis of L-Tyrosine ethyl ester hydrochloride is the Fischer esterification of L-Tyrosine in ethanol with a strong acid catalyst, such as thionyl chloride (SOCl<sub>2</sub>) or hydrogen chloride (HCl).

## Experimental Protocol: Synthesis via Fischer Esterification

Materials:

- L-Tyrosine
- Ethanol (absolute)
- Thionyl chloride (SOCl<sub>2</sub>)
- Petroleum ether

- Reaction flask with reflux condenser and stirring mechanism
- Ice bath
- Rotary evaporator
- Centrifuge
- Thin Layer Chromatography (TLC) apparatus

**Procedure:**

- In a reaction flask, suspend L-Tyrosine (e.g., 18g) in absolute ethanol (e.g., 100ml).
- Cool the stirred suspension in an ice bath.
- Slowly add thionyl chloride (e.g., 1.2 equivalents) dropwise to the suspension, maintaining the temperature below room temperature.
- After the addition is complete, heat the reaction mixture to reflux.
- Monitor the reaction progress using Thin Layer Chromatography (TLC) until all the starting L-Tyrosine has been consumed.[2]
- Once the reaction is complete, cool the solution and concentrate it under reduced pressure using a rotary evaporator to approximately 20% of its original volume.[2]
- Add petroleum ether (e.g., 100ml) to the concentrated solution to precipitate the white solid product.[2]
- Collect the solid by centrifugation or filtration.
- Wash the solid with a small amount of cold petroleum ether.
- Dry the product under vacuum to yield L-Tyrosine ethyl ester hydrochloride. A typical yield is around 94-95%. [2]

## Analytical Characterization

The identity and purity of L-Tyrosine ethyl ester hydrochloride are typically confirmed using a combination of spectroscopic and chromatographic techniques.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To confirm the molecular structure of the compound.

Experimental Protocol ( $^1\text{H}$  NMR):

- Sample Preparation: Dissolve approximately 5-10 mg of the compound in 0.6-0.7 mL of a suitable deuterated solvent (e.g., Deuterium Oxide -  $\text{D}_2\text{O}$  or  $\text{DMSO-d}_6$ ). Ensure the sample is fully dissolved.
- Instrumentation: A standard NMR spectrometer (e.g., 400 or 500 MHz).
- Acquisition Parameters:
  - Acquire a standard one-dimensional  $^1\text{H}$  NMR spectrum.
  - Typical spectral width: -2 to 12 ppm.
  - Number of scans: 16-64, depending on the concentration.
  - Relaxation delay: 1-2 seconds.
- Data Processing: Process the raw data with Fourier transformation, phase correction, and baseline correction. Calibrate the chemical shift scale to the residual solvent peak.
- Expected Signals: The spectrum should show characteristic peaks for the ethyl group (a triplet and a quartet), the aromatic protons of the tyrosine ring, and the protons on the alpha and beta carbons of the amino acid backbone.

## Infrared (IR) Spectroscopy

Objective: To identify the functional groups present in the molecule.

Experimental Protocol (KBr Pellet Method):

- Sample Preparation:

- Thoroughly dry spectroscopic grade potassium bromide (KBr) to remove any moisture.
- In an agate mortar, grind 1-2 mg of the sample with approximately 100-200 mg of dry KBr until a fine, homogeneous powder is obtained.[6]
- Transfer the powder to a pellet-forming die.
- Apply pressure (typically 8-10 tons) using a hydraulic press to form a transparent or translucent pellet.[7]
- Instrumentation: A Fourier-Transform Infrared (FTIR) spectrometer.
- Acquisition Parameters:
  - Record a background spectrum using a pure KBr pellet.
  - Place the sample pellet in the spectrometer's sample holder.
  - Scan the sample over a typical range of 4000-400  $\text{cm}^{-1}$ .
  - Co-add multiple scans (e.g., 16-32) to improve the signal-to-noise ratio.
- Expected Absorption Bands: The spectrum should exhibit characteristic absorption bands for O-H (phenol), N-H (amine hydrochloride), C=O (ester), C-O, and aromatic C-H and C=C stretching and bending vibrations.

## Mass Spectrometry (MS)

Objective: To determine the molecular weight and fragmentation pattern of the compound.

Experimental Protocol (Direct Infusion ESI-MS):

- Sample Preparation: Prepare a dilute solution of the sample (approximately 1-10  $\mu\text{g/mL}$ ) in a suitable solvent compatible with electrospray ionization (ESI), such as methanol or a mixture of acetonitrile and water, often with a small amount of formic acid to promote ionization.
- Instrumentation: A mass spectrometer equipped with an electrospray ionization (ESI) source.

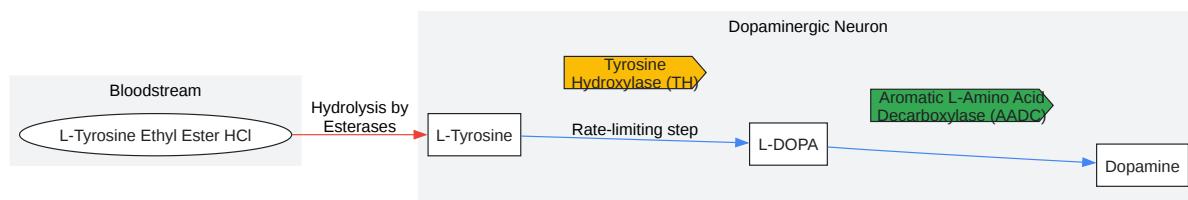
- Infusion: Introduce the sample solution directly into the ESI source at a constant, low flow rate (e.g., 5-10  $\mu$ L/min) using a syringe pump.
- Acquisition Parameters:
  - Acquire the mass spectrum in positive ion mode.
  - Scan over a mass-to-charge (m/z) range that includes the expected molecular ion (e.g., m/z 50-500).
  - Optimize ESI source parameters (e.g., capillary voltage, nebulizer gas pressure, drying gas temperature) to maximize the signal of the ion of interest.
- Expected Ion: The primary ion observed should correspond to the protonated molecule  $[M+H]^+$  of the free base (L-Tyrosine ethyl ester), which has a calculated m/z of approximately 210.11.

## Mechanism of Action and Biological Role

L-Tyrosine ethyl ester hydrochloride serves as a more soluble and potentially more bioavailable prodrug of L-Tyrosine.<sup>[3]</sup> In biological systems, it is expected to be hydrolyzed by esterases to yield L-Tyrosine and ethanol. L-Tyrosine is a critical precursor for the synthesis of catecholamine neurotransmitters, including dopamine, norepinephrine, and epinephrine.<sup>[8]</sup>

The primary mechanism of action is its participation in the dopamine synthesis pathway. L-Tyrosine is transported into catecholaminergic neurons and is the rate-limiting precursor for dopamine production.

## Dopamine Synthesis Pathway



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Caption: The metabolic pathway of L-Tyrosine to Dopamine.

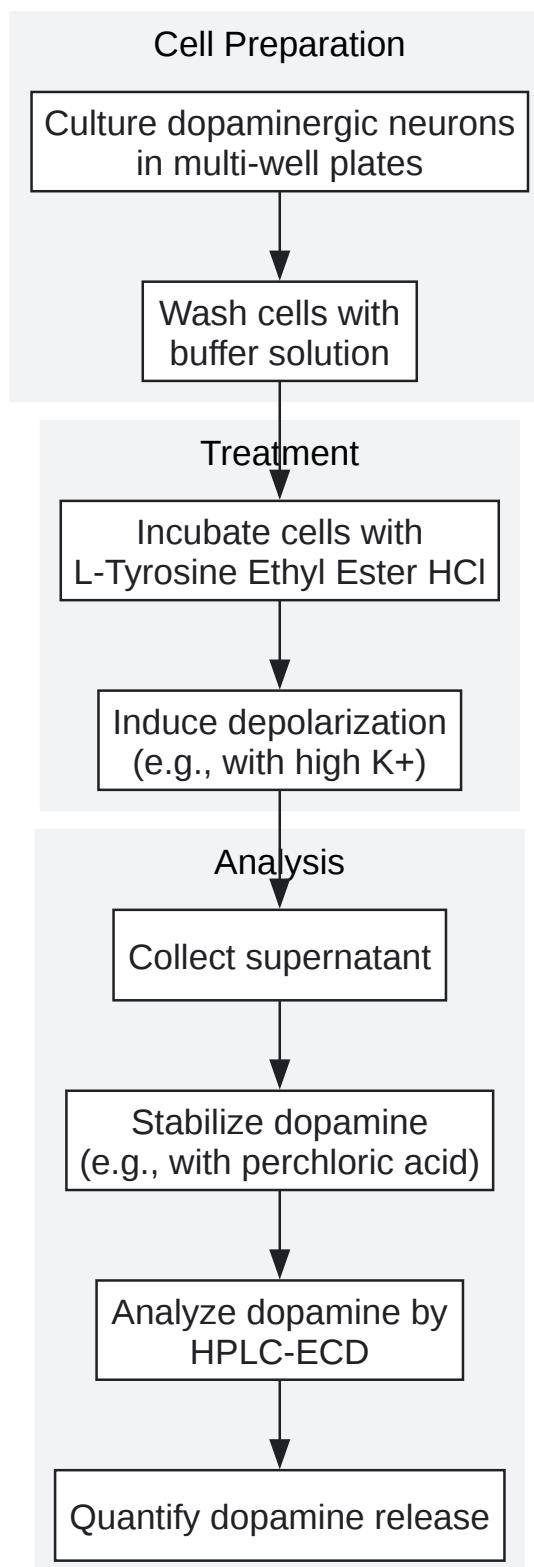
## Applications in Research and Drug Development

The properties of L-Tyrosine ethyl ester hydrochloride make it a useful tool in several areas:

- Neuroscience Research: It is used as a precursor to elevate tyrosine levels in the brain to study the effects on catecholamine synthesis, neurotransmission, and related behaviors such as mood and cognitive function.[1]
- Pharmaceutical Development: It serves as a starting material or intermediate in the synthesis of more complex pharmaceutical agents, particularly those targeting the central nervous system.[9]
- Nutritional Supplements: Due to its enhanced solubility, it is sometimes used in dietary supplements aimed at supporting cognitive function and managing stress.[1]

## Experimental Workflow Example: In Vitro Dopamine Release Assay

This workflow describes a typical experiment to assess the effect of L-Tyrosine ethyl ester hydrochloride on dopamine release from cultured dopaminergic neurons (e.g., PC12 cells or iPSC-derived neurons).



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